

physical and chemical properties of 1-Isopropyl-1H-pyrazole-4-carboxylic acid

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Compound of Interest

Compound Name: 1-Isopropyl-1H-pyrazole-4-carboxylic acid

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An In-depth Technical Guide to 1-Isopropyl-1H-pyrazole-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Isopropyl-1H-pyrazole-4-carboxylic acid (CAS No: 436096-96-7) is a substituted pyrazole derivative that serves as a crucial building block in the synthesis of a variety of compounds, particularly in the agrochemical and pharmaceutical industries.^{[1][2]} Its structural features, including the N-isopropyl group and the carboxylic acid moiety on the pyrazole ring, impart specific chemical properties that make it a versatile intermediate for creating more complex molecules with desired biological activities. This guide provides a comprehensive overview of its known physical and chemical properties, general experimental protocols for its synthesis and analysis, and insights into its applications.

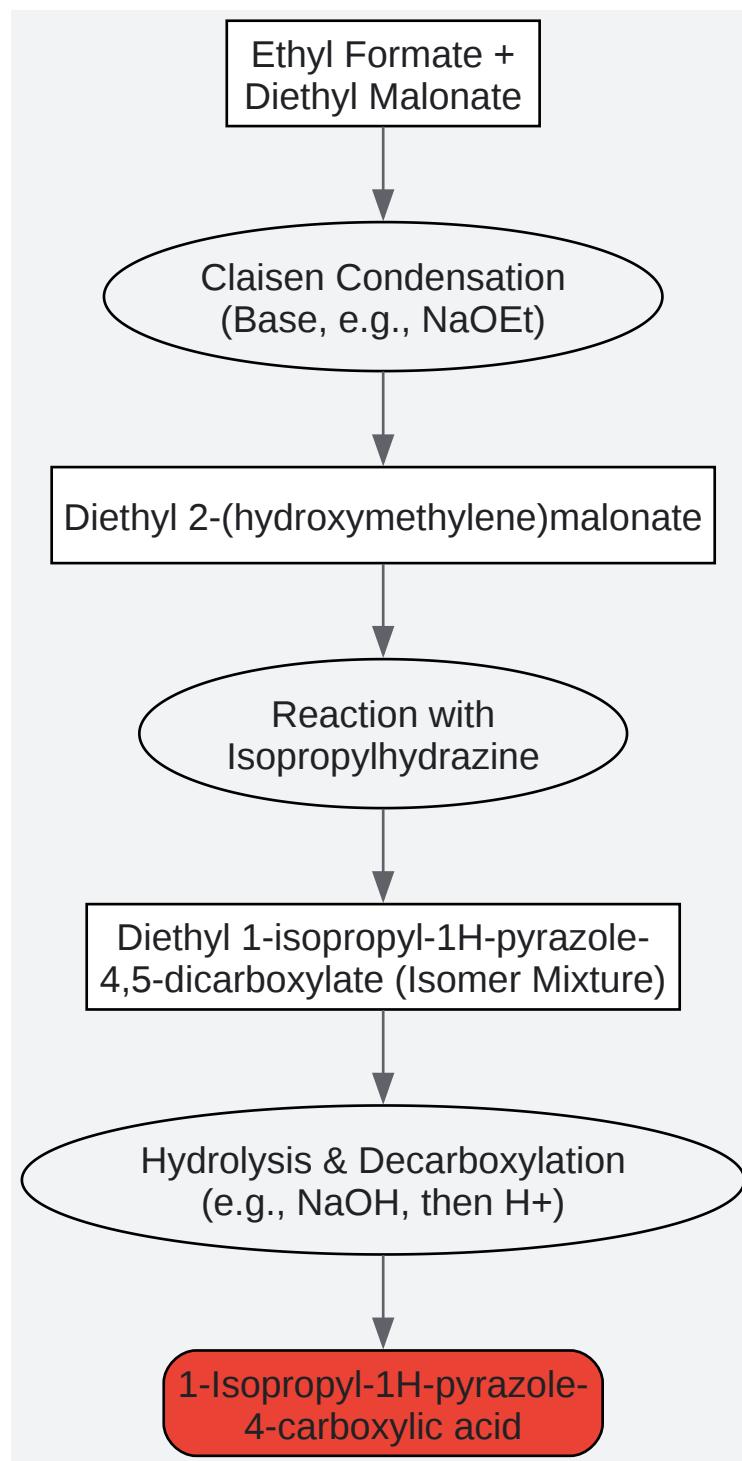
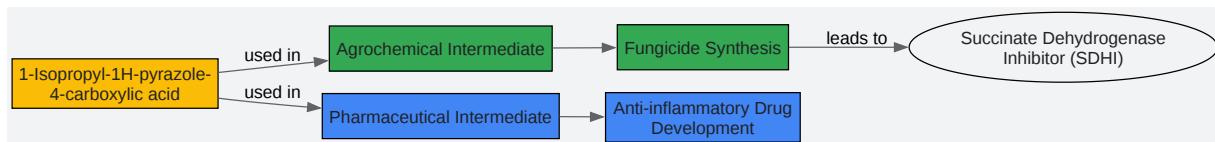
Chemical and Physical Properties

1-Isopropyl-1H-pyrazole-4-carboxylic acid is typically available as a white to off-white crystalline powder.^[1] While specific experimental data for some physical properties like melting point, boiling point, and pKa are not readily available in public literature, a summary of its known and predicted properties is presented below.

Data Presentation: Properties of **1-Isopropyl-1H-pyrazole-4-carboxylic acid**

Property	Value	Source(s)
IUPAC Name	1-(propan-2-yl)-1H-pyrazole-4-carboxylic acid	-
Synonyms	1-Isopropylpyrazole-4-carboxylate, 1-propan-2-ylpyrazole-4-carboxylate	[3]
CAS Number	436096-96-7	[2]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂	[1][2]
Molecular Weight	154.17 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1]
Melting Point	Data not available. Estimated to be in the range of 150-200°C based on similar pyrazole carboxylic acids.	-
Boiling Point	Data not available. Likely to decompose before boiling at atmospheric pressure.	-
Solubility	The carboxylic acid group enhances solubility in polar solvents.[1] Specific aqueous solubility data is not available.	-
pKa	Data not available. Estimated to be in the range of 3-5 for the carboxylic acid proton, typical for carboxylic acids.	-
Purity	≥ 95% (by NMR)	[1]
Storage Conditions	0-8°C, keep in a dry, well-ventilated place.	[1][2]

Structure:



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